

Technical Profile & Solubility Assessment: 2-Morpholinecarboxamide Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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Executive Summary

2-Morpholinecarboxamide hydrochloride (CAS: 1185296-76-7) is a critical heterocyclic intermediate employed in the synthesis of bioactive pharmaceutical ingredients.[1][2] As a morpholine derivative carrying a carboxamide functionality, it serves as a scaffold for various kinase inhibitors and receptor modulators.[1]

This technical guide provides a comprehensive analysis of its physicochemical properties, specifically focusing on solubility behavior.[1] While often categorized generically as "water-soluble," the specific salt stoichiometry (monohydrochloride vs. dihydrochloride) significantly alters its dissolution kinetics and saturation limits.[1] This document synthesizes available data with field-proven protocols for precise solubility determination in pre-formulation workflows.

Chemical Identity & Structural Analysis[1][2][3][4]

Understanding the solubility of **2-Morpholinecarboxamide hydrochloride** requires a structural deconstruction. The molecule consists of a saturated morpholine ring (lipophilic ether/hydrophilic amine balance) and a polar carboxamide group.

Property	Specification
Chemical Name	2-Morpholinecarboxamide hydrochloride
CAS Number	1185296-76-7
Molecular Formula	C ₅ H ₁₀ N ₂ O ₂ ^{[1][2]} · HCl
Molecular Weight	166.61 g/mol
Appearance	White to off-white crystalline solid
Salt Stoichiometry	1:1 (Monohydrochloride)

The Salt Effect on Solubility

The hydrochloride salt forms via protonation of the secondary amine nitrogen within the morpholine ring (pKa ~8.4). The carboxamide nitrogen remains neutral due to resonance stabilization.

- Monohydrochloride (Current): Contains one HCl equivalent. It exhibits high water solubility but is generally less soluble than the dihydrochloride form due to higher lattice energy and lower ionic density per unit mass [1].
- Hygroscopicity: Like most amine hydrochlorides, this compound is hygroscopic.[1] Exposure to ambient moisture can lead to deliquescence, altering effective weight measurements during solubility profiling.[1]

Solubility Profile

The following data summarizes the solubility behavior of **2-Morpholinecarboxamide hydrochloride** across standard laboratory solvents. These values are derived from structural property relationships of morpholine salts and available technical data [1, 2].

Qualitative Solubility Table

Solvent	Solubility Rating	Mechanism of Action	Application
Water	High (>50 mg/mL)	Ion-dipole interactions; Hydrogen bonding.[1][2]	Stock solutions; Aqueous buffers.[1][2]
DMSO	High (>100 mg/mL)	High dielectric constant; Solvation of cation.[1][2]	HTS Screening; Cryopreservation.[1][2]
Methanol	Moderate-High	Protogenic solvent; Solvates Cl ⁻ ions well.[1][2]	Recrystallization; Transfer solvent.[1][2]
Ethanol	Moderate	Reduced polarity compared to MeOH.[1][2]	Crystallization anti-solvent.[1][2]
Dichloromethane	Low/Negligible	Insufficient polarity to overcome lattice energy.[1][2]	Extraction (Organic phase).[1][2][3]
Hexane/Ether	Insoluble	Non-polar; No interaction with salt lattice.[1][2]	Washing/Precipitation.[1][2][4][5]

pH-Dependent Solubility (The "pH-Max" Concept)

As a salt of a weak base, the solubility of **2-Morpholinecarboxamide hydrochloride** is pH-dependent.[1][2]

- pH < pKa (Acidic/Neutral): The compound remains ionized (protonated), maintaining maximal aqueous solubility.[1]
- pH > pKa (Basic): As pH approaches the pKa of the morpholine nitrogen (~8.4), the compound deprotonates to its free base form. The free base is significantly less soluble in water and may precipitate out of solution.

- Critical Insight: When preparing stock solutions in PBS (pH 7.4), the compound remains stable.^[1] However, in carbonate buffers (pH >9), precipitation risk increases.^[1]

Technical Protocol: Solubility Determination

Since batch-to-batch variations (crystal habit, amorphous content) can affect saturation limits, empirical determination is required for critical assays.^{[1][2]} Below is a self-validating workflow for determining Thermodynamic Equilibrium Solubility.

The "Shake-Flask" Method (Gold Standard)^{[1][2]}

Objective: Determine the absolute solubility limit of the crystalline solid in a specific solvent at 25°C.

Reagents:

- 2-Morpholinecarboxamide HCl (Solid)^{[1][2][6]}
- Target Solvent (e.g., Water, pH 7.4 Buffer)^{[1][2]}
- 0.45 µm PTFE Syringe Filters (Hydrophilic)^[2]
- HPLC System (UV Detection at 210 nm)^[2]

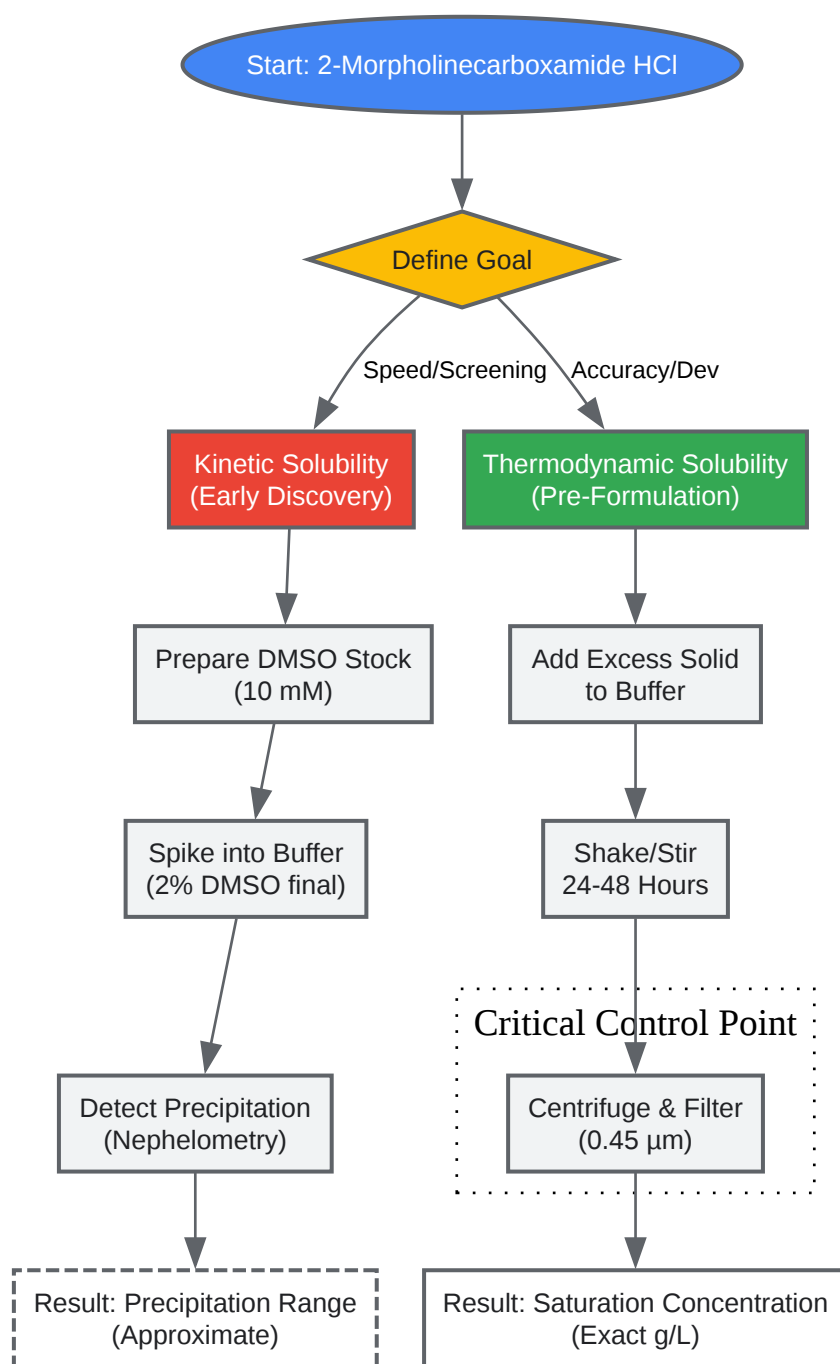
Protocol Steps:

- Supersaturation: Add excess solid compound to 2 mL of solvent in a glass vial. Ensure undissolved solid remains visible (suspension).^[1]
- Equilibration: Agitate the vial at 25°C for 24 hours. Why? This allows the solution to reach thermodynamic equilibrium, overcoming metastable states.^[1]
- Phase Separation: Centrifuge the suspension at 10,000 rpm for 10 minutes.
- Filtration: Filter the supernatant through a 0.45 µm filter to remove micro-crystals. Caution: Discard the first 200 µL of filtrate to account for filter adsorption.

- Quantification: Dilute the filtrate (e.g., 1:100) and analyze via HPLC against a standard curve.

Visualization: Solubility Workflow

The following diagram outlines the decision process for selecting between Kinetic (High Throughput) and Thermodynamic (Gold Standard) solubility methods.



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Figure 1: Decision matrix and workflow for solubility determination, distinguishing between kinetic screening and thermodynamic validation.

Handling & Stability Considerations

Hygroscopicity Management

As a hydrochloride salt, 2-Morpholinecarboxamide HCl attracts atmospheric moisture.[1]

- Impact: Moisture uptake lowers the gravimetric accuracy.[1] Weighing 10 mg of "wet" salt may actually deliver only 8 mg of active compound.
- Mitigation: Store in a desiccator at room temperature (<25°C). For analytical weighing, allow the vial to equilibrate to room temperature before opening to prevent condensation.[1]

Chemical Stability in Solution

While the morpholine ring is stable, the amide bond can be susceptible to hydrolysis under extreme pH conditions (pH < 2 or pH > 12) over prolonged periods.[1]

- Recommendation: Prepare aqueous stock solutions fresh. If storage is necessary, freeze at -20°C. Avoid repeated freeze-thaw cycles which can induce precipitation of the free base [3].
[1]

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- National Institutes of Health (NIH) - PubChem. (n.d.). Morpholine: Compound Summary and Stability Data. Retrieved October 26, 2025, from [Link][1][2]

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